

Application Notes and Protocols: Bromoxyleneol Blue in Acid-Base Titrations

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Compound of Interest

Compound Name: *Bromoxyleneol blue*

Cat. No.: *B1330838*

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Introduction

Bromoxyleneol blue (BXB) is a pH indicator belonging to the sulfonphthalein family of dyes.^[1] It is a valuable tool in analytical chemistry, particularly for acid-base titrations, due to its distinct color change within a specific pH range.^[1] These application notes provide detailed information on the properties of **Bromoxyleneol blue** and a comprehensive protocol for its use in acid-base titrations.

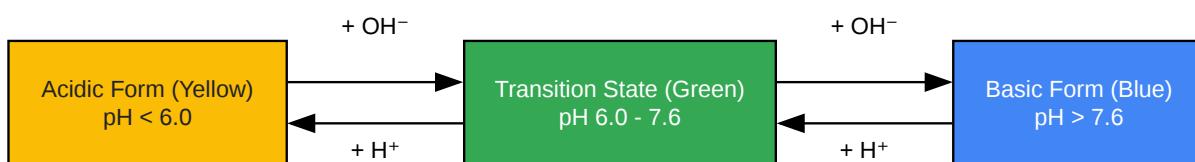
Properties of Bromoxyleneol Blue

Bromoxyleneol blue is characterized by a distinct color transition from yellow in acidic solutions to blue in basic solutions.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
Chemical Name	3',3"-dibromo-p-xylenol sulfonphthalein	[1]
Molecular Formula	C ₂₃ H ₂₀ Br ₂ O ₅ S	
pH Range	6.0 - 7.6	[1]
Color Change	Yellow to Blue	[1]
pKa	Approximately 6.8	
Solubility	Soluble in ethanol	

Mechanism of Action

The color change of **Bromoxylenol blue** is a result of a pH-dependent structural rearrangement. In acidic conditions, the indicator exists predominantly in its protonated, yellow form. As the pH increases and the solution becomes more basic, the molecule deprotonates, leading to a shift in the electronic conjugation and resulting in the blue, deprotonated form. This reversible reaction allows for the visual determination of the titration's endpoint.



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Caption: pH-dependent color change of **Bromoxylenol blue**.

Applications in Acid-Base Titrations

Bromoxylenol blue is particularly well-suited for titrations where the expected endpoint is near neutral pH.[\[1\]](#) This includes:

- Titration of a strong acid with a strong base: The equivalence point for this type of titration is at pH 7, which falls within the transition range of **Bromoxylenol blue**.

- Titrations involving weak acids or weak bases: The selection of **Bromoxylenol blue** for these titrations depends on the specific pKa of the analyte to ensure the indicator's transition range brackets the equivalence point.

Experimental Protocol: Titration of a Strong Acid with a Strong Base using **Bromoxylenol Blue**

This protocol outlines the procedure for determining the concentration of a hydrochloric acid (HCl) solution by titrating it with a standardized sodium hydroxide (NaOH) solution using **Bromoxylenol blue** as the indicator.

Materials:

- **Bromoxylenol blue** indicator solution (0.1% in ethanol)
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrochloric acid (HCl) solution of unknown concentration
- Distilled or deionized water
- Buret, 50 mL
- Pipette, 25 mL
- Erlenmeyer flasks, 250 mL
- Beakers
- Magnetic stirrer and stir bar (optional)

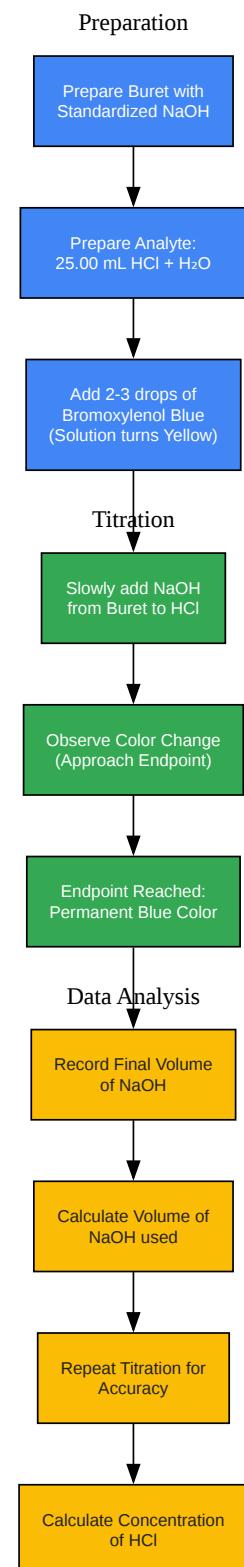
Procedure:

- Preparation of the Buret:
 - Rinse the buret with distilled water, followed by two rinses with the standardized NaOH solution.

- Fill the buret with the NaOH solution, ensuring no air bubbles are trapped in the tip.
- Record the initial volume of the NaOH solution to two decimal places.
- Preparation of the Analyte:
 - Using a pipette, transfer 25.00 mL of the HCl solution into a 250 mL Erlenmeyer flask.
 - Add approximately 50 mL of distilled water to the flask.
 - Add 2-3 drops of the **Bromoxylenol blue** indicator solution. The solution should turn yellow.
- Titration:
 - Place the Erlenmeyer flask under the buret. If using a magnetic stirrer, add a stir bar and begin gentle stirring.
 - Slowly add the NaOH solution from the buret to the HCl solution in the flask, swirling the flask continuously.
 - As the endpoint is approached, the solution will temporarily turn green where the NaOH is added. Add the NaOH drop by drop at this stage.
 - The endpoint is reached when the solution permanently changes from yellow to blue.
 - Record the final volume of the NaOH solution in the buret to two decimal places.
- Data Analysis:
 - Calculate the volume of NaOH used by subtracting the initial volume from the final volume.
 - Repeat the titration at least two more times for accuracy. The volumes of NaOH used should agree within ± 0.1 mL.
 - Calculate the concentration of the HCl solution using the following formula: $M_{acid} V_{acid} = M_{base} V_{base}$ Where:
 - M_{acid} = Molarity of the acid (unknown)

- V_{acid} = Volume of the acid (25.00 mL)
- M_{base} = Molarity of the base (known)
- V_{base} = Average volume of the base used

Experimental Workflow:

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Caption: Workflow for acid-base titration using **Bromoxylene blue**.

Data Presentation

The results of the titrations should be recorded in a clear and organized table to facilitate comparison and calculation.

Table 1: Titration Data

Titration #	Initial Buret Reading (mL)	Final Buret Reading (mL)	Volume of NaOH used (mL)
1			
2			
3			
Average			

Table 2: Comparison with Other Indicators

Indicator	pH Range	Color Change	Suitable Titrations
Bromoxylene Blue	6.0 - 7.6	Yellow to Blue	Strong Acid-Strong Base
Bromothymol Blue	6.0 - 7.6	Yellow to Blue	Strong Acid-Strong Base, Weak Acid-Strong Base (endpoint dependent)[2][3]
Phenolphthalein	8.2 - 10.0	Colorless to Pink	Weak Acid-Strong Base[4]
Methyl Orange	3.1 - 4.4	Red to Yellow	Strong Acid-Weak Base

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety goggles and gloves, when handling chemicals.

- Work in a well-ventilated area.
- Dispose of chemical waste according to institutional guidelines.

Conclusion

Bromoxylenol blue is a reliable and effective indicator for acid-base titrations with endpoints near neutral pH. Its distinct color change provides a clear and easily identifiable endpoint. By following the detailed protocol and adhering to safety precautions, researchers can confidently utilize **Bromoxylenol blue** for accurate quantitative analysis.

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